

Application Notes & Protocols for S-Adenosyl-L-methionine Disulfate Tosylate Solutions

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: *B1141428*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

S-Adenosyl-L-methionine (SAME) is a crucial methyl donor in numerous biological transmethylation reactions, affecting proteins, lipids, and nucleic acids. The disulfate tosylate salt of SAME is a chemically stable form, making it suitable for experimental use.^{[1][2]} Proper preparation of SAME solutions is critical to ensure its stability and efficacy in various experimental settings, including in vitro and in vivo studies. These application notes provide detailed protocols for the preparation, handling, and storage of **S-Adenosyl-L-methionine disulfate tosylate** solutions to ensure reproducible experimental outcomes.

Data Presentation

The following tables summarize the key quantitative data for the preparation of **S-Adenosyl-L-methionine disulfate tosylate** solutions.

Table 1: Solubility Data

Solvent	Solubility	Concentration (mM)	Notes
Water (H ₂ O)	33.33 mg/mL[3] - 72 mg/mL[4]	43.47 mM[3] - 93.9 mM[4]	Sonication is recommended to aid dissolution.[3][4]
Phosphate-Buffered Saline (PBS)	100 mg/mL[5]	130.41 mM[5]	Sonication may be needed for complete dissolution.[5]
Dimethyl Sulfoxide (DMSO)	247.5 mg/mL[4]	322.77 mM[4]	Sonication is recommended to aid dissolution.[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	5 mg/mL[4]	6.52 mM[4]	A common vehicle for in vivo studies. Sonication is recommended.[4]
10% DMSO, 90% (20% SBE- β -CD in saline)	≥ 2.5 mg/mL	≥ 3.26 mM	A clear solution can be obtained.[3]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL	≥ 3.26 mM	A clear solution can be obtained.[3]

Table 2: Storage and Stability

Form	Storage Temperature	Duration	Notes
Pure solid form	-20°C	Up to 3 years[4]	Must be kept dry to prevent deterioration. [6] Protect from light. [7]
In solvent (e.g., DMSO, water)	-80°C	Up to 1 year[4]	It is highly recommended to prepare fresh solutions for each experiment.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Aqueous Buffer (e.g., PBS)

This protocol is suitable for most in vitro applications.

Materials:

- **S-Adenosyl-L-methionine disulfate tosylate** powder
- Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator bath
- Sterile syringe filters (0.22 µm)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass: Determine the desired concentration and final volume of your stock solution. Use the molecular weight of **S-Adenosyl-L-methionine disulfate tosylate** (766.8 g/mol) to calculate the required mass.
- Weigh the powder: Accurately weigh the calculated amount of **S-Adenosyl-L-methionine disulfate tosylate** powder in a sterile conical tube.
- Add solvent: Add the appropriate volume of PBS to the tube.
- Dissolve the powder: Vortex the tube vigorously for 1-2 minutes. If the powder is not fully dissolved, place the tube in a sonicator bath until the solution is clear.^[5]
- Sterilization (optional): If required for your experiment (e.g., cell culture), sterile-filter the solution using a 0.22 µm syringe filter into a new sterile tube.
- Aliquot and store: Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Protocol 2: Preparation of a Formulation for In Vivo Administration

This protocol provides a common vehicle formulation for oral gavage or injection in animal models.

Materials:

- **S-Adenosyl-L-methionine disulfate tosylate** powder
- Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile, conical tubes
- Vortex mixer

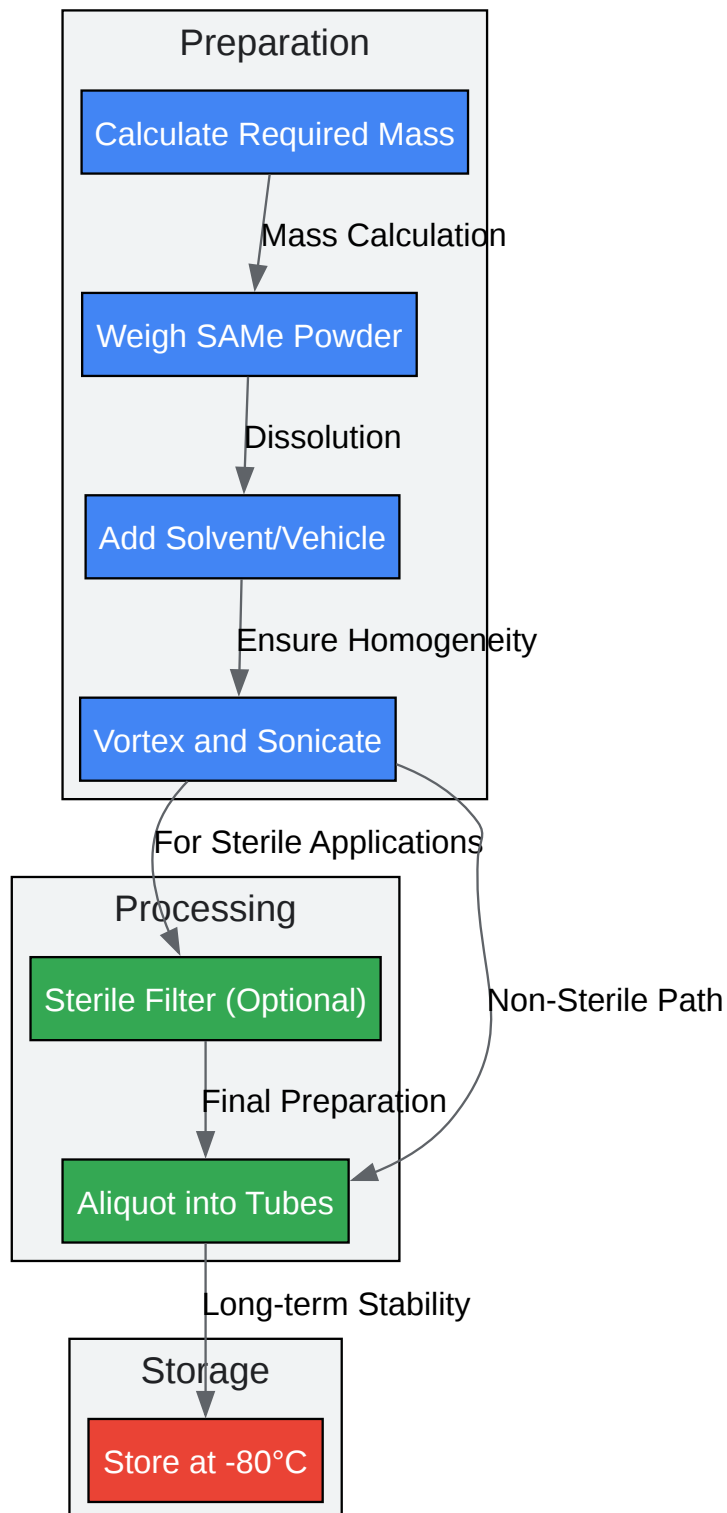
- Sonicator bath

Procedure:

- Calculate the required mass: Based on the desired dosage (e.g., mg/kg) and the dosing volume, calculate the required concentration of the final solution.
- Prepare the vehicle: In a sterile conical tube, prepare the vehicle by sequentially adding and mixing the solvents in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dissolve SAME in DMSO: Weigh the required amount of **S-Adenosyl-L-methionine disulfate tosylate** and dissolve it first in the DMSO portion of the vehicle. Vortex and sonicate if necessary to obtain a clear solution.
- Complete the formulation: Add the PEG300, Tween-80, and saline to the DMSO-SAME mixture in the correct proportions. Vortex thoroughly after each addition to ensure a homogenous solution.
- Storage: It is strongly recommended to prepare this formulation fresh before each use. If temporary storage is necessary, keep it on ice and protected from light.

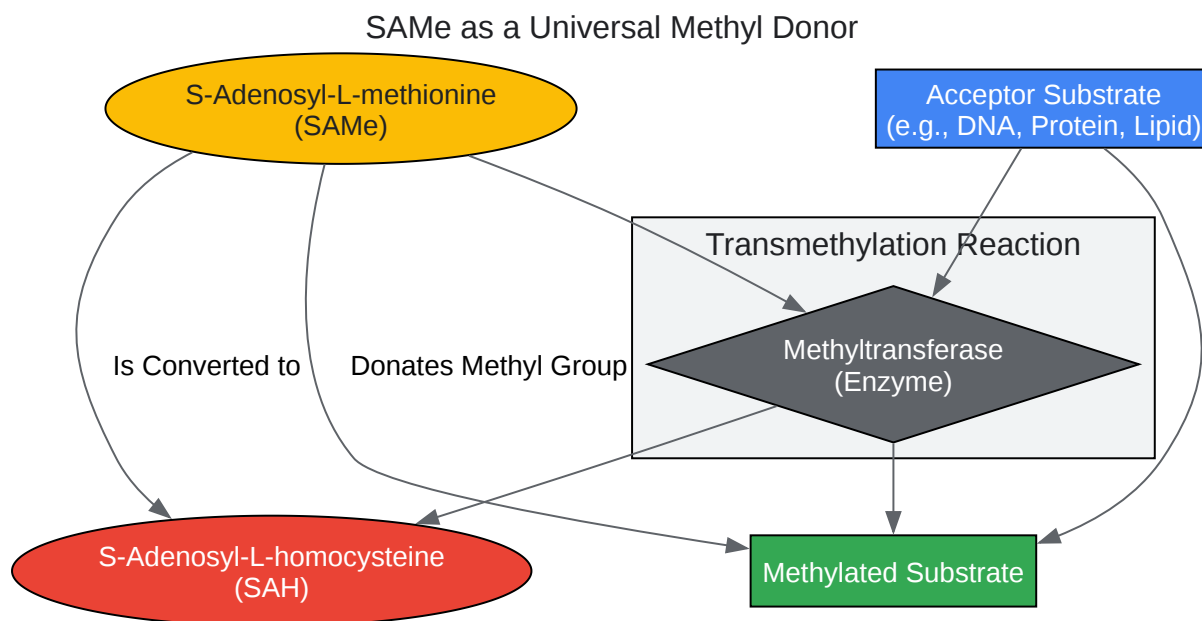
Mandatory Visualizations

Experimental Workflow for SAME Solution Preparation



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Caption: Workflow for preparing **S-Adenosyl-L-methionine disulfate tosylate** solutions.



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Caption: Simplified signaling pathway showing SAME in a transmethylation reaction.

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